

A Comparative Guide to the Stability of Formaldehyde-Releasing Preservatives

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *1-(Hydroxymethyl)-5,5-dimethylhydantoin*

CAS No.: 27636-82-4

Cat. No.: B7766688

[Get Quote](#)

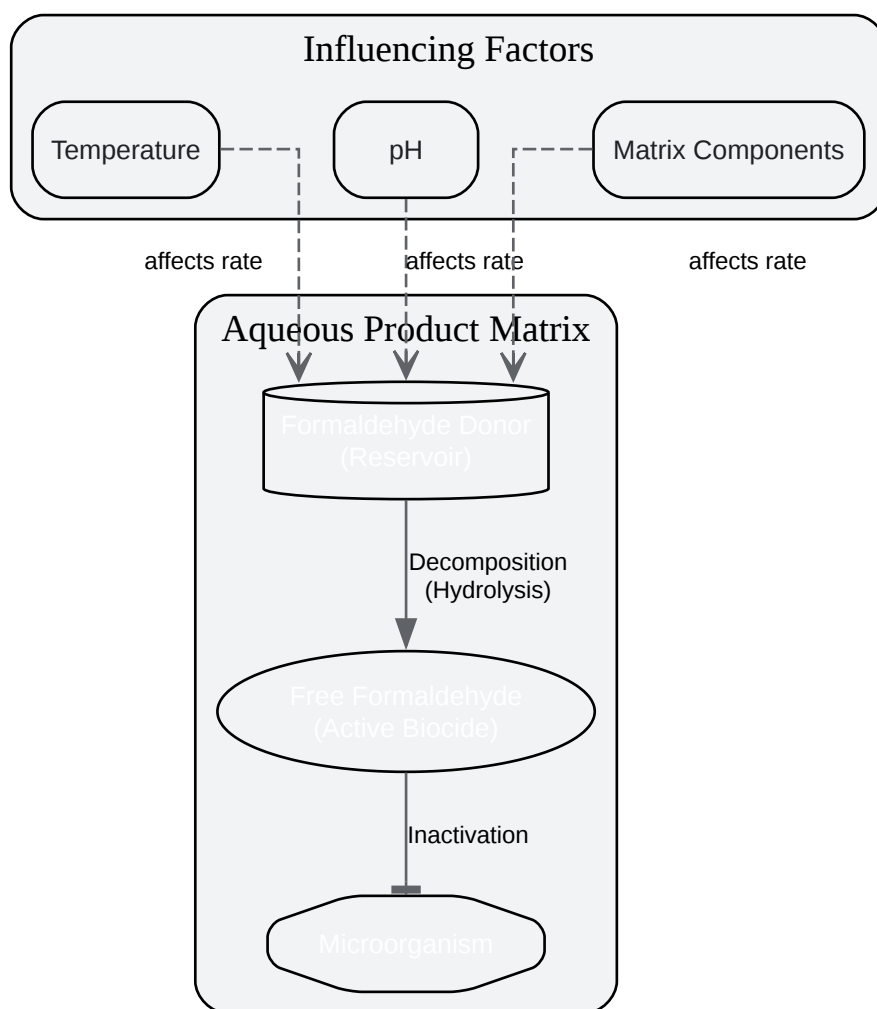
This guide provides an in-depth comparative analysis of the stability of various formaldehyde donors, also known as formaldehyde-releasing preservatives (FRPs). These compounds are crucial for preventing microbial contamination in a wide range of water-based products, including cosmetics, personal care items, and industrial formulations.[1][2][3] Their efficacy is intrinsically linked to their stability and the controlled release of formaldehyde, a potent biocide.[2] Understanding the factors that govern this release is paramount for researchers, scientists, and drug development professionals to ensure product integrity and safety.

This document moves beyond a simple listing of properties to explore the chemical mechanisms, environmental influences, and analytical methodologies that define the stability profile of these essential preservatives.

The Principle of Controlled Release: How Formaldehyde Donors Work

Formaldehyde donors are chemical compounds that decompose under specific conditions to slowly and continuously release low levels of formaldehyde into a product's aqueous phase.[3] This mechanism maintains a microbistatic environment over the product's shelf life, preventing the growth of bacteria, yeast, and mold.[4] The parent molecule itself is not the primary antimicrobial agent; rather, it serves as a reservoir for the active compound, formaldehyde.[2]

The stability of the donor molecule is the critical parameter controlling this process. A donor that is too stable may not release sufficient formaldehyde to be effective, while one that is too unstable may release formaldehyde too quickly, leading to a rapid depletion of the preservative and potentially causing sensitization issues or undesirable chemical reactions within the formulation.[5] The rate of formaldehyde release is influenced by the compound's intrinsic chemical structure and external factors such as temperature, pH, and the product matrix.[6]



[Click to download full resolution via product page](#)

Caption: General mechanism of formaldehyde release from a donor preservative.

A Comparative Look at Common Formaldehyde Donors

The stability and formaldehyde-releasing properties vary significantly among different classes of donors. Below is an analysis of some of the most widely used compounds.

Hydantoin Derivatives

- DMDM Hydantoin (1,3-Dimethylol-5,5-dimethylhydantoin): This is one of the most common formaldehyde-releasing preservatives.^[1] It is known for its excellent stability over a wide range of temperatures and pH levels, making it compatible with many cosmetic formulations.^{[7][8]} Its mechanism involves the slow hydrolysis of its methylol groups to release formaldehyde. DMDM Hydantoin is considered one of the safest and most effective preservatives available, providing broad-spectrum antimicrobial protection.^{[4][8]}

Urea Derivatives

- Imidazolidinyl Urea: This preservative is highly effective against bacteria and is often used in combination with parabens for broad-spectrum protection.^[5] Studies have shown that Imidazolidinyl Urea exhibits lower levels of free formaldehyde in solution compared to Diazolidinyl Urea and DMDM Hydantoin under similar conditions, suggesting a more controlled and slower release.^{[9][10]} Its decomposition in cosmetic products can yield several compounds, including allantoin and various hydroxylated ureas.^{[11][12]}
- Diazolidinyl Urea: Known to be a potent antimicrobial agent, Diazolidinyl Urea releases a higher amount of formaldehyde compared to many other donors.^[5] Its decomposition is a key factor in its efficacy and stability profile.^[13] The rate of formaldehyde release is influenced by pH and temperature, with studies showing a weak proportional relationship between pH and the concentration of released formaldehyde.^[14]

Quaternary Ammonium Compounds

- Quaternium-15 (Hexamethylenetetramine chloroallyl chloride): This compound functions as both a preservative and a surfactant.^[15] It releases formaldehyde through acid hydrolysis via the Delepine reaction.^[15] Quaternium-15 is recognized as one of the most sensitizing formaldehyde releasers, and its use has been declining due to allergic contact dermatitis concerns.^{[5][16]}

Aliphatic Nitroalcohols

- Bronopol (2-bromo-2-nitropropane-1,3-diol): Bronopol's primary degradation pathway involves the elimination of formaldehyde through a retroaldol reaction, forming bromonitroethanol.[17][18] This decomposition is significantly influenced by factors like elevated temperature and the presence of other chemicals such as sodium dodecylsulfate, which can accelerate the process.[19] Its stability is also pH-dependent; it decomposes in alkaline solutions.[18] Under certain conditions, its degradation can lead to the formation of nitrosamines if secondary amines are present in the formulation, a critical consideration for formulators.[20]

Factors Influencing the Stability of Formaldehyde Donors

The stability of a formaldehyde donor is not an intrinsic constant but is highly dependent on the formulation's environment.

- Temperature: Increased temperature generally accelerates the rate of decomposition for most formaldehyde donors.[6] A 2015 study demonstrated that longer storage times and higher temperatures increase the amount of formaldehyde released from FRPs.[5] For instance, studies on aqueous solutions of Diazolidinyl Urea, DMDM Hydantoin, and Imidazolidinyl Urea showed that increasing the temperature from 25°C to 60°C resulted in increased levels of free formaldehyde.[9][10]
- pH: The pH of the formulation is a critical factor. Some donors are more stable in acidic conditions, while others degrade more rapidly in alkaline environments. Quaternium-15, for example, is expected to release more formaldehyde at low pH due to acid hydrolysis.[15] In contrast, Bronopol's degradation is accelerated in alkaline solutions.[18]
- Product Matrix: The other ingredients in a formulation can interact with the formaldehyde donor or the released formaldehyde, affecting stability. The presence of nucleophilic agents can potentially react with and deplete the free formaldehyde, while other components might catalyze the donor's decomposition.[19] Studies have shown that preservatives in cosmetic matrices may release fewer amounts of formaldehyde than in simple aqueous solutions, indicating the complexity of these interactions.[6]

Quantitative Comparison of Formaldehyde Donor Stability

The following table summarizes the key stability characteristics of the discussed formaldehyde donors based on available literature. It is important to note that absolute release rates are highly dependent on specific test conditions.

| Formaldehyde Donor | Relative Rate of Release | Key Stability Influences | Notes |
|---------------------|--------------------------|---|---|
| DMDM Hydantoin | Moderate | Stable over a wide pH and temperature range.[7][8] | Widely used due to its excellent compatibility and safety profile.[4] |
| Imidazolidinyl Urea | Low to Moderate | Stable; releases lower levels of free formaldehyde compared to others.[9][10] | Often combined with other preservatives for broad-spectrum coverage.[5] |
| Diazolidinyl Urea | High | Release is sensitive to pH and temperature.[5][14] | Releases the most formaldehyde of any common FRP.[5] |
| Quaternium-15 | Moderate to High | Degradation is accelerated by low pH (acid hydrolysis).[15] | Known as the most sensitizing FRP, use is declining.[5][16] |
| Bronopol | Moderate | Degradation is accelerated by high pH and temperature.[18][19] | Can form nitrosamines in the presence of secondary amines.[20] |

Experimental Protocol: Quantifying Formaldehyde Release

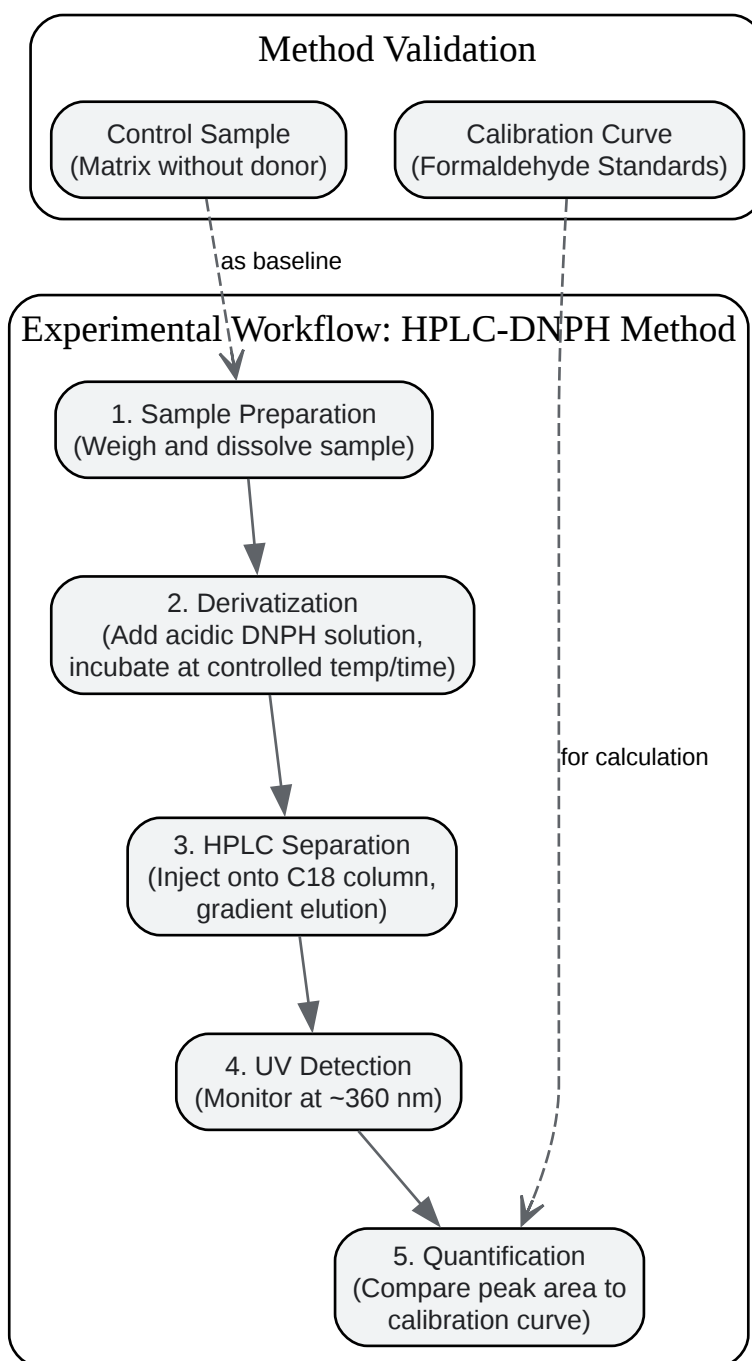
To objectively compare the stability of different formaldehyde donors, a robust analytical method is required. High-Performance Liquid Chromatography (HPLC) following derivatization is a common and reliable technique.^[6]

Principle: Free formaldehyde in a sample is reacted with a derivatizing agent, 2,4-dinitrophenylhydrazine (DNPH), to form a stable, chromophoric hydrazone. This derivative can then be separated and quantified using HPLC with UV detection. This method is highly specific and sensitive, but it's crucial to recognize that the derivatization process itself can sometimes accelerate the release of formaldehyde from the donor, so careful control of reaction conditions is essential.^[6]

Step-by-Step Methodology

- Sample Preparation:
 - Accurately weigh a known amount of the product containing the formaldehyde donor.
 - Disperse or dissolve the sample in a suitable solvent (e.g., acetonitrile or water) to a known final volume. The choice of solvent is critical to ensure sample compatibility without prematurely degrading the donor.
- Derivatization:
 - Take an aliquot of the prepared sample solution.
 - Add an acidic solution of 2,4-dinitrophenylhydrazine (DNPH). The acidic conditions catalyze the reaction.
 - Allow the reaction to proceed for a specific time (e.g., 60 minutes) at a controlled temperature (e.g., 40°C). Time and temperature must be standardized across all samples and standards to ensure consistent results.
- HPLC Analysis:
 - Inject the derivatized sample into an HPLC system equipped with a UV detector (typically set to ~360 nm).
 - Mobile Phase: A typical mobile phase would be a gradient of acetonitrile and water.

- Column: A C18 reverse-phase column is commonly used for separation.
- The formaldehyde-DNPH derivative will elute as a distinct peak.
- Quantification:
 - Prepare a calibration curve using standard solutions of formaldehyde of known concentrations that have undergone the same derivatization process.
 - Calculate the concentration of formaldehyde in the original sample by comparing the peak area of the sample to the calibration curve.



[Click to download full resolution via product page](#)

Caption: Workflow for determining formaldehyde release via HPLC-DNPH.

Conclusion and Recommendations

The stability of formaldehyde donors is a complex interplay of their inherent chemical structure and the external conditions of the product formulation. There is no single "best" formaldehyde-releasing preservative; the optimal choice depends on the specific requirements of the product, including its pH, expected storage conditions, and ingredient composition.

- For formulations requiring high stability across a wide pH and temperature range, DMDM Hydantoin is an excellent and reliable choice.[\[7\]](#)[\[8\]](#)
- When a very slow, controlled release of formaldehyde is desired, Imidazolidinyl Urea may be preferable, though it often requires co-preservatives for full-spectrum coverage.[\[9\]](#)[\[10\]](#)
- Diazolidinyl Urea offers potent antimicrobial action but must be used with an understanding of its higher release rate.[\[5\]](#)
- Due to sensitization concerns, Quaternium-15 should be avoided in products for sensitive skin.[\[5\]](#)[\[16\]](#)
- When using Bronopol, formulators must carefully control the pH and avoid the inclusion of secondary amines to prevent the formation of undesirable byproducts.[\[18\]](#)[\[20\]](#)

Ultimately, a thorough understanding of these stability profiles, supported by robust analytical testing, empowers researchers and formulators to select the most appropriate preservative system, ensuring both the long-term safety and efficacy of their products.

References

- Sustai Market. (2024). Formaldehyde and Formaldehyde-Releasing Agents. [\[Link\]](#)
- EasyChem. Formaldehyde-Releasing Preservatives in Cosmetics: Are They Safe?. [\[Link\]](#)
- Campaign for Safe Cosmetics. Formaldehyde And Formaldehyde-Releasing Preservatives. [\[Link\]](#)
- Wikipedia. Formaldehyde releaser. [\[Link\]](#)
- ResearchGate. (2021). Simplified degradation pathway for bronopol (2-bromo-2-nitro-1,3-propanediol) as implemented in HYDRUS. [\[Link\]](#)

- ResearchGate. Determination of bronopol and its degradation products by HPLC. [[Link](#)]
- Pharmaceutical Specialties, Inc. Formaldehyde Releasers. What are they?. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Bronopol. PubChem Compound Database. [[Link](#)]
- PubMed. (2012). The impact of the various chemical and physical factors on the degradation rate of bronopol. [[Link](#)]
- Wikipedia. Quaternium-15. [[Link](#)]
- RS Publication. (2015). International journal of advanced scientific and technical research Issue 5 volume 1, January-February 2015. [[Link](#)]
- EABCGLOBAL. DMDM Hydantoin. [[Link](#)]
- Cosmetics & Toiletries. (2015). Free Formaldehyde Preservative Stability in Personal Care: Part I—Water. [[Link](#)]
- National Center for Biotechnology Information. (2021). Analytical Method Development for Determining Formaldehyde in Cream Cosmetics Using Hyphenated Gas Chromatography. [[Link](#)]
- Cosmetics & Toiletries. (2015). Free Formaldehyde Preservative Stability in Personal Care. [[Link](#)]
- BioOne. Comparing Methods of Determining Formalin Concentration in Fluid Preservatives. [[Link](#)]
- ResearchGate. Investigation on formaldehyde release from preservatives in cosmetics. [[Link](#)]
- American Laboratory. (2010). Determination of Free Formaldehyde in Cosmetic Preservatives and Surfactants by HPLC With Postcolumn Derivatization. [[Link](#)]
- Campaign for Safe Cosmetics. Quaternium-15. [[Link](#)]

- PubMed. (2011). The different decomposition properties of diazolidinyl urea in cosmetics and patch test materials. [[Link](#)]
- EasyChem. DMDM Hydantoin Preservative in Cosmetics: Safety & alternative. [[Link](#)]
- PubMed. (2012). Characterization of the decomposition of compounds derived from imidazolidinyl urea in cosmetics and patch test materials. [[Link](#)]
- Knowde. DMDM Hydantoin in Cosmetics and Personal Care Products. [[Link](#)]
- Cosmetic Ingredient Review. (2019). Safety Assessment of Imidazolidinyl Urea as Used in Cosmetics. [[Link](#)]
- ResearchGate. (2015). Survey of Formaldehyde (FA) Concentration in Cosmetics Containing FA-donor Preservatives. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. cneasychem.com [cneasychem.com]
- 2. [Formaldehyde releaser - Wikipedia](https://en.wikipedia.org/wiki/Formaldehyde_releaser) [en.wikipedia.org]
- 3. [Formaldehyde Releasers. What are they? - Pharmaceutical Specialties, Inc.](https://www.vaniccream.com) [[vaniccream.com](https://www.vaniccream.com)]
- 4. cneasychem.com [cneasychem.com]
- 5. safecosmetics.org [safecosmetics.org]
- 6. researchgate.net [researchgate.net]
- 7. [DMDM Hydantoin | EABCGLOBAL](https://www.eabcglobal.com) [[eabcglobal.com](https://www.eabcglobal.com)]
- 8. [DMDM Hydantoin Antimicrobial in Cosmetics & Personal Care](https://periodical.knowde.com) [periodical.knowde.com]
- 9. [cosmeticsandtoiletries.com](https://www.cosmeticsandtoiletries.com) [[cosmeticsandtoiletries.com](https://www.cosmeticsandtoiletries.com)]
- 10. [plantesetparfums.wordpress.com](https://www.plantesetparfums.wordpress.com) [[plantesetparfums.wordpress.com](https://www.plantesetparfums.wordpress.com)]

- [11. Characterization of the decomposition of compounds derived from imidazolidinyl urea in cosmetics and patch test materials - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. cir-safety.org \[cir-safety.org\]](#)
- [13. The different decomposition properties of diazolidinyl urea in cosmetics and patch test materials - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Quaternium-15 - Wikipedia \[en.wikipedia.org\]](#)
- [16. safecosmetics.org \[safecosmetics.org\]](#)
- [17. Bronopol | C3H6O4BrN | CID 2450 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. The impact of the various chemical and physical factors on the degradation rate of bronopol - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. rpublication.com \[rpublication.com\]](#)
- To cite this document: BenchChem. [A Comparative Guide to the Stability of Formaldehyde-Releasing Preservatives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7766688#comparative-analysis-of-the-stability-of-different-formaldehyde-donors\]](https://www.benchchem.com/product/b7766688#comparative-analysis-of-the-stability-of-different-formaldehyde-donors)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com